

In-depth Technical Guide: The Quest for FT-1518

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: FT-1518

Cat. No.: B8103293

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Initial investigations into the chemical structure, properties, and biological activity of a compound designated **FT-1518** have yielded no publicly available scientific data. This suggests that "**FT-1518**" may be an internal project code, a misidentified compound, or a substance not yet described in scientific literature or patent databases.

A comprehensive search of chemical databases, patent repositories, and scientific research platforms for "**FT-1518**" did not retrieve any specific information related to a drug development candidate. The search results were diffuse and lacked any mention of a chemical entity with this identifier in a biomedical context.

One tangential finding identified "AZ® 1518," which is a photoresist material used in microelectronics manufacturing and is not intended for therapeutic use. Photoresists are light-sensitive materials used to form patterned coatings on surfaces and have no known pharmacological application.

Another search result linked the catalog number "T1518" to the chemical compound Terephthalonitrile.

Terephthalonitrile: A Brief Overview

Terephthalonitrile is a chemical intermediate with the molecular formula $C_8H_4N_2$. While it is a well-characterized chemical, there is no readily available information to suggest it is being developed as a therapeutic agent under the designation **FT-1518**.

Property	Value
IUPAC Name	Benzene-1,4-dicarbonitrile
Molecular Formula	C ₈ H ₄ N ₂
Molecular Weight	128.13 g/mol
CAS Number	623-26-7

Without further context or a confirmed chemical identity for **FT-1518**, it is not possible to provide the requested in-depth technical guide, including experimental protocols, quantitative data, or signaling pathway diagrams.

Researchers, scientists, and drug development professionals seeking information on **FT-1518** are encouraged to verify the compound's identity and designation. If **FT-1518** is an internal code, relevant information would be contained within the originating organization's private documentation. Should "**FT-1518**" be a different, publicly disclosed compound, providing an alternative identifier such as a formal chemical name, CAS number, or patent number would be necessary to retrieve the relevant scientific data.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com